

3-IN-PP1 solubility and stability in DMSO

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Compound of Interest

Compound Name: 3-IN-PP1

Cat. No.: B10855044

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Technical Support Center: 3-IN-PP1

Welcome to the technical support center for **3-IN-PP1**. This guide is designed for researchers, scientists, and drug development professionals, offering detailed information on the solubility and stability of **3-IN-PP1** in Dimethyl Sulfoxide (DMSO). Please note that **3-IN-PP1** is also commonly referred to as 3-MB-PP1, and the data presented here is applicable to this compound.

Frequently Asked Questions (FAQs)

Q1: What is **3-IN-PP1** and what is its primary application?

A1: **3-IN-PP1** (also known as 3-MB-PP1) is a purine analog that functions as a selective, ATP-competitive inhibitor. It is specifically designed for use in chemical genetics to inhibit engineered kinases that possess a modified ATP-binding pocket, often referred to as a "gatekeeper" mutation. This allows for the highly specific inhibition of a target kinase to study its role in various cellular signaling pathways.

Q2: In which solvents is **3-IN-PP1** soluble?

A2: **3-IN-PP1** is highly soluble in organic solvents such as DMSO and Dimethylformamide (DMF).^{[1][2]} Its solubility is lower in ethanol and it is poorly soluble in aqueous solutions.^[1] For creating stock solutions for biological experiments, anhydrous DMSO is the recommended solvent.^{[1][2]}

Q3: What are the recommended storage conditions for **3-IN-PP1** as a solid and in a DMSO solution?

A3: Proper storage is crucial for maintaining the stability and activity of **3-IN-PP1**.

- Solid Powder: Store at -20°C for long-term stability, which can be for up to four years.[\[3\]](#)
- DMSO Stock Solution: Prepare a concentrated stock solution in anhydrous DMSO, aliquot into single-use volumes to prevent repeated freeze-thaw cycles, and store at -80°C for up to one year or at -20°C for shorter periods (1-6 months).[\[1\]](#)[\[4\]](#)

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Difficulty dissolving the 3-IN-PP1 powder in DMSO.	The compound may have absorbed moisture.	Ensure the powder is stored under desiccating conditions. If dissolution remains difficult, gentle warming and sonication of the DMSO solution can help. [1]
Precipitation of 3-IN-PP1 when diluting the DMSO stock solution into aqueous cell culture medium.	The low aqueous solubility of 3-IN-PP1. The final concentration of DMSO in the working solution is too high, causing the compound to fall out of solution.	Ensure the final concentration of DMSO in your cell culture medium is kept low, typically $\leq 0.1\%$. [1] Consider a serial dilution approach to minimize the solvent polarity shock.
Loss of 3-IN-PP1 activity in long-term experiments.	Degradation of the compound in the aqueous experimental conditions (e.g., at 37°C). Adsorption of the compound to plasticware.	Prepare fresh working solutions for each experiment. For prolonged experiments, consider replenishing the medium with a fresh inhibitor at regular intervals. The use of low-adhesion plasticware can also be beneficial. [1]
Inconsistent or unexpected experimental results.	Improper storage or multiple freeze-thaw cycles of the stock solution leading to degradation.	Always use freshly prepared working solutions from properly stored, single-use aliquots of the stock solution. [2]

Quantitative Data Summary

The solubility and stability of **3-IN-PP1** in DMSO are summarized below.

Parameter	Value	Source
Solubility in DMSO	50 mg/mL	Sigma-Aldrich[5]
20 mg/mL	Cayman Chemical[3]	
Storage of Solid	-20°C (≥ 4 years)	Cayman Chemical[3]
Storage of DMSO Stock Solution	-20°C (up to 6 months)	Sigma-Aldrich, Benchchem[1][5]
-80°C (up to 1 year)	Benchchem[1]	
-80°C (6 months); -20°C (1 month)	MedchemExpress[4]	

Experimental Protocols

Protocol for Preparation of a 10 mM 3-IN-PP1 Stock Solution in DMSO

Materials:

- **3-IN-PP1** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **3-IN-PP1** to prepare the desired volume of a 10 mM stock solution. The molecular weight of **3-IN-PP1** is 295.38 g/mol . For example, to prepare 1 mL of a 10 mM stock solution, you will need 2.95 mg of **3-IN-PP1**.

- Weigh the calculated amount of **3-IN-PP1** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the solid is completely dissolved. If necessary, gently warm the tube or use a sonicator to aid dissolution.[\[1\]](#)
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[1\]](#)
- Store the aliquots at -20°C for short-term use (up to 6 months) or at -80°C for long-term storage (up to one year).[\[1\]](#)[\[5\]](#)

Protocol for Assessing the Stability of **3-IN-PP1** in Cell Culture Medium

Materials:

- 10 mM **3-IN-PP1** stock solution in anhydrous DMSO
- Your specific cell culture medium (e.g., DMEM with 10% FBS)
- Incubator at 37°C with 5% CO₂
- HPLC or LC-MS/MS system
- 0.22 µm syringe filters

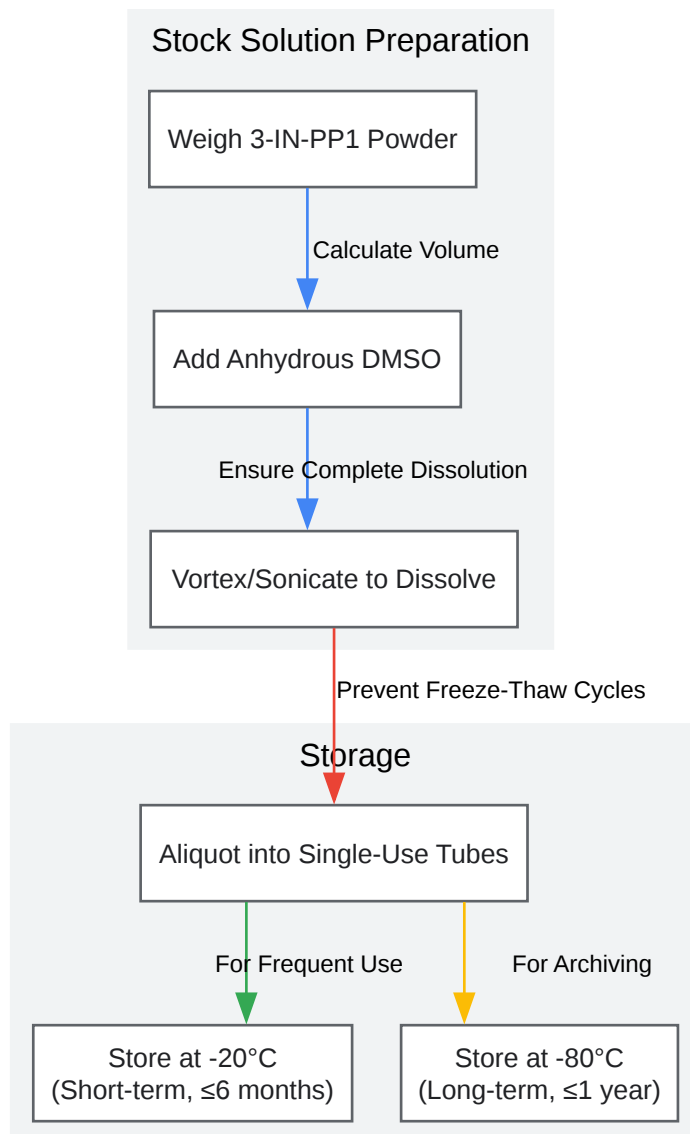
Procedure:

- Prepare a working solution of **3-IN-PP1** in your cell culture medium. For example, to make a 10 µM solution, dilute the 10 mM stock solution 1:1000 in the medium.
- Filter the solution through a 0.22 µm syringe filter to remove any initial precipitates.[\[1\]](#)
- Take an initial sample (T=0) for immediate analysis.

- Incubate the remaining solution at 37°C in a 5% CO₂ incubator.[\[1\]](#)
- Collect samples at various time points (e.g., 2, 4, 8, 12, 24, 48, and 72 hours).[\[1\]](#)
- At each time point, analyze the sample by HPLC or LC-MS/MS to quantify the concentration of **3-IN-PP1**.[\[1\]](#)
- Plot the concentration of **3-IN-PP1** as a function of time to determine its stability profile in your specific experimental conditions.[\[1\]](#)

Visualizations

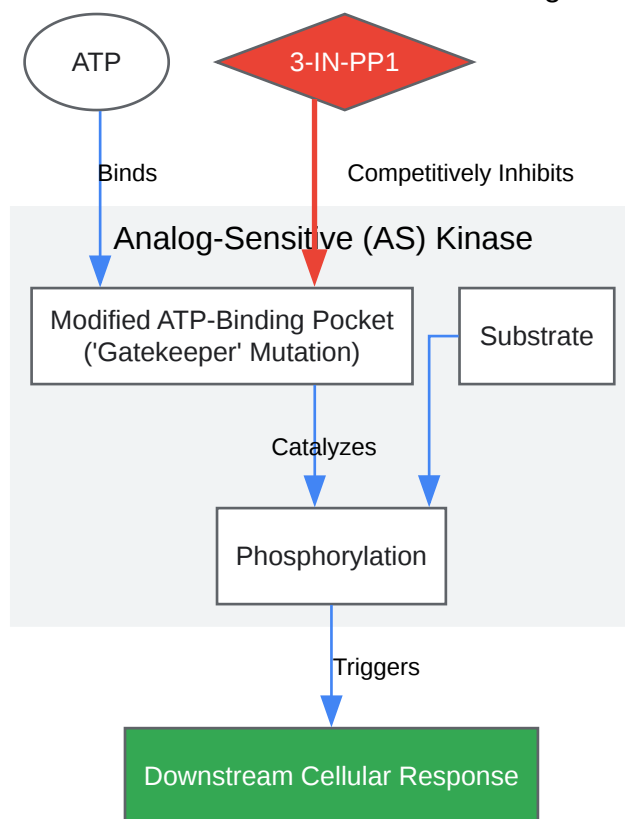
Experimental Workflow: 3-IN-PP1 Stock Solution Preparation and Storage



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Caption: Workflow for preparing and storing a **3-IN-PP1** stock solution in DMSO.

Mechanism of Action: 3-IN-PP1 Inhibition of Analog-Sensitive Kinase



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Caption: Inhibition of an analog-sensitive kinase by **3-IN-PP1**.

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